

A Technical Guide to 4-Ethynylbenzaldehyde: Properties and Experimental Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethynylbenzaldehyde

Cat. No.: B1303622

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This guide provides an in-depth overview of the physical and chemical properties of **4-Ethynylbenzaldehyde** (CAS: 63697-96-1), a versatile bifunctional molecule widely utilized as a building block in organic synthesis and drug discovery. Its unique structure, featuring both a reactive aldehyde and a terminal alkyne, makes it a valuable precursor for the synthesis of complex molecular architectures, including its application in highly efficient "click chemistry" reactions.

Physicochemical Properties

4-Ethynylbenzaldehyde is a solid at room temperature, with its appearance ranging from white to yellow.^[1] Key quantitative data for this compound are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ O	^[2]
Molar Mass	130.146 g/mol	^[2]
Melting Point	89–93 °C	^{[3][4][5]}
Appearance	White to yellow or orange solid/powder/crystal	^{[1][5]}
Purity (Typical)	≥97%	^{[4][6]}

Experimental Protocols

Precise characterization of physical properties is critical for verifying the identity and purity of a compound. The following sections detail standardized protocols for determining the melting point and describing the physical appearance of **4-Ethynylbenzaldehyde**.

The melting point of an organic solid is a key indicator of its purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5–1.0 °C, whereas impurities lead to a depressed and broader melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Glass capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional)
- Thermometer calibrated for the expected range

Procedure:

- **Sample Preparation:** Place a small amount of **4-Ethynylbenzaldehyde** on a clean, dry surface. If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample. A small amount of the compound will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the solid down to a height of 1–2 mm.^{[3][4]}
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- **Approximate Determination (Optional but Recommended):** Heat the sample rapidly to get a rough estimate of the melting point. This allows the subsequent, more accurate

measurement to be performed more efficiently.

- Accurate Determination: Allow the apparatus to cool to at least 15-20 °C below the approximate melting point. Prepare a new sample and heat slowly, at a rate of approximately 1–2 °C per minute, as the temperature approaches the expected melting point.[7]
- Recording the Melting Range:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last crystal of the solid melts completely.[3][5]
- Reporting: The melting point is reported as the range from T_1 to T_2 . For **4-Ethynylbenzaldehyde**, this range is expected to be between 89 °C and 93 °C.[3][4][5]

The physical appearance provides the most basic, yet essential, characterization of a substance.[8] It is the first indicator of sample purity and should be recorded before any other analysis.

Apparatus:

- Spatula
- Clean, dry watch glass or white tile
- Adequate lighting

Procedure:

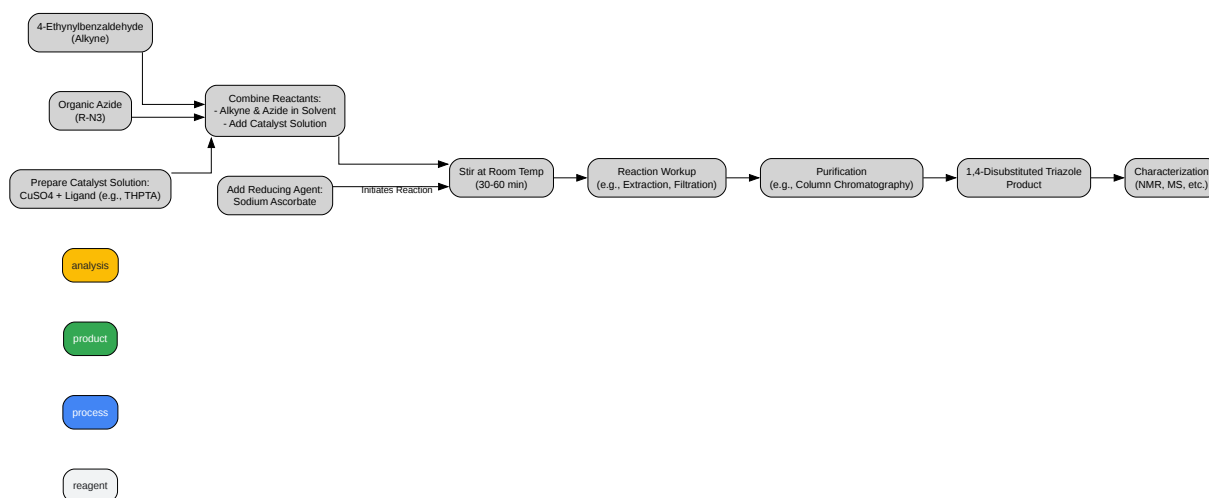
- State of Matter: Observe the compound at standard temperature and pressure (STP) to determine its physical state (solid, liquid, or gas). **4-Ethynylbenzaldehyde** is a solid.[4]
- Color: Place a small, representative sample on a white background (e.g., a watch glass on a piece of white paper). Observe and record the color. Note any variations. **4-Ethynylbenzaldehyde** is typically described as a white, light yellow, or orange solid.[1][5]
- Form/Morphology: Describe the form of the solid. Common descriptors include crystalline, powder, amorphous, granules, or flakes. For crystalline solids, the crystal shape (e.g.,

needles, plates) can be noted if visible.

- Odor: If required and deemed safe for the specific compound, note any characteristic odor. This is often done by gently wafting the vapors toward the nose. For an unknown or hazardous compound, this step should be avoided.
- Reporting: Combine the observations into a concise description. For example: "**4-Ethynylbenzaldehyde** is a white to light yellow crystalline solid at room temperature."

Application in Synthesis: A Click Chemistry Workflow

The terminal alkyne group of **4-Ethynylbenzaldehyde** makes it an ideal substrate for Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".^[9] This reaction is prized for its high efficiency, selectivity, and tolerance of various functional groups, making it invaluable in drug discovery, bioconjugation, and materials science.^{[9][10]} The workflow below illustrates a typical CuAAC reaction involving **4-Ethynylbenzaldehyde**.



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Caption: Experimental workflow for a CuAAC "click" reaction.

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- To cite this document: BenchChem. [A Technical Guide to 4-Ethynylbenzaldehyde: Properties and Experimental Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1303622#4-ethynylbenzaldehyde-melting-point-and-physical-appearance>]

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